

# Proposed Mechanism of Action

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Teslexivir

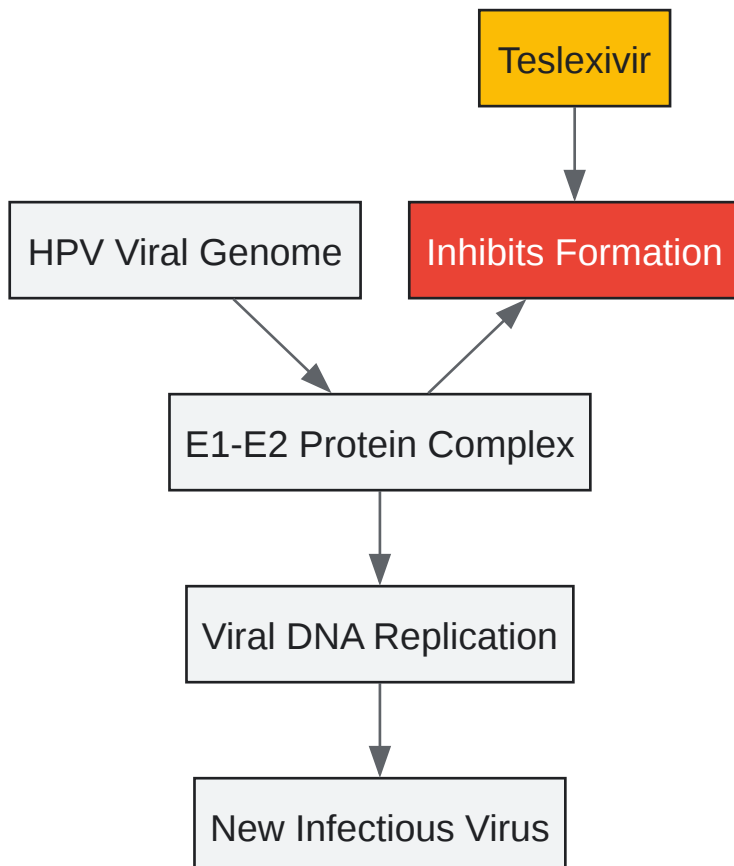
CAS No.: 1075798-37-6

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The following diagram illustrates the reported mechanism by which **Teslexivir** inhibits HPV replication, based on the gathered data.

### Teslexivir Inhibits HPV E1-E2 Interaction



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## Laboratory Handling and Formulation Guide

For researchers who may work with the existing compound, here is a guide based on the supplier's data.

### Storage and Handling

- **Storage Conditions:** Store the powder at -20°C for long-term stability (3 years) or at 4°C for shorter periods (2 years). Store solutions at -80°C (6 months) or -20°C (1 month). Always keep the product in a sealed environment protected from moisture [1].
- **Safety:** The product is designated for research use only and is not for human use [1].

### Sample Formulation Preparation

The supplier provides several suggested formulations for *in vivo* studies. Below are two examples for injection [1]:

Formulation	Composition	Preparation Example (2.5 mg/mL)
Injection 1	DMSO : Tween 80 : Saline = 10 : 5 : 85	100 µL DMSO stock + 50 µL Tween 80 + 850 µL Saline
Injection 2	DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45	100 µL DMSO stock + 400 µL PEG300 + 50 µL Tween 80 + 450 µL Saline

For oral administration, one common method is to suspend the compound in a 0.5% carboxymethylcellulose sodium (CMC Na) solution [1].

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## References

1. HCl | CAS#: 1075281-70-7 | antiviral agent | InvivoChem Teslexivir [invivochem.com]

To cite this document: Smolecule. [Proposed Mechanism of Action]. Smolecule, [2026]. [Online PDF].

Available at: [<https://www.smolecule.com/products/b544986#teslexivir-laboratory-use>]

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**Address:** Ontario, CA 91761, United States

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